

# Personal protective equipment for handling MRS 1477

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## Compound of Interest

Compound Name: MRS 1477

Cat. No.: B1677540

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## Essential Safety and Handling Guide for MRS 1477

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **MRS 1477** (CAS 212200-21-0), a TRPV1 positive allosteric modulator. Adherence to these procedures is critical for ensuring laboratory safety and procedural accuracy.

## Chemical Identification and Properties

Property	Value
Chemical Name	4-Ethyl-1,4-dihydro-5-[[ (2-methoxyethyl)thio]carbonyl]-6-methyl-2-phenyl-3-pyridinecarboxylic acid ethyl ester
Molecular Formula	C <sub>21</sub> H <sub>27</sub> NO <sub>4</sub> S
Molecular Weight	389.51 g/mol
CAS Number	212200-21-0
Appearance	Beige Powder/Solid
Melting Point	98 - 101 °C
Boiling Point	285 °C @ 760 mmHg
Flash Point	165 °C

## Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment must be worn at all times when handling **MRS 1477**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate or for spill cleanup.

## Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **MRS 1477** and the safety of the laboratory environment.

**Handling:**

- Avoid contact with skin and eyes.
- Do not breathe dust or aerosols.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

**Storage:**

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency	Procedure
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.

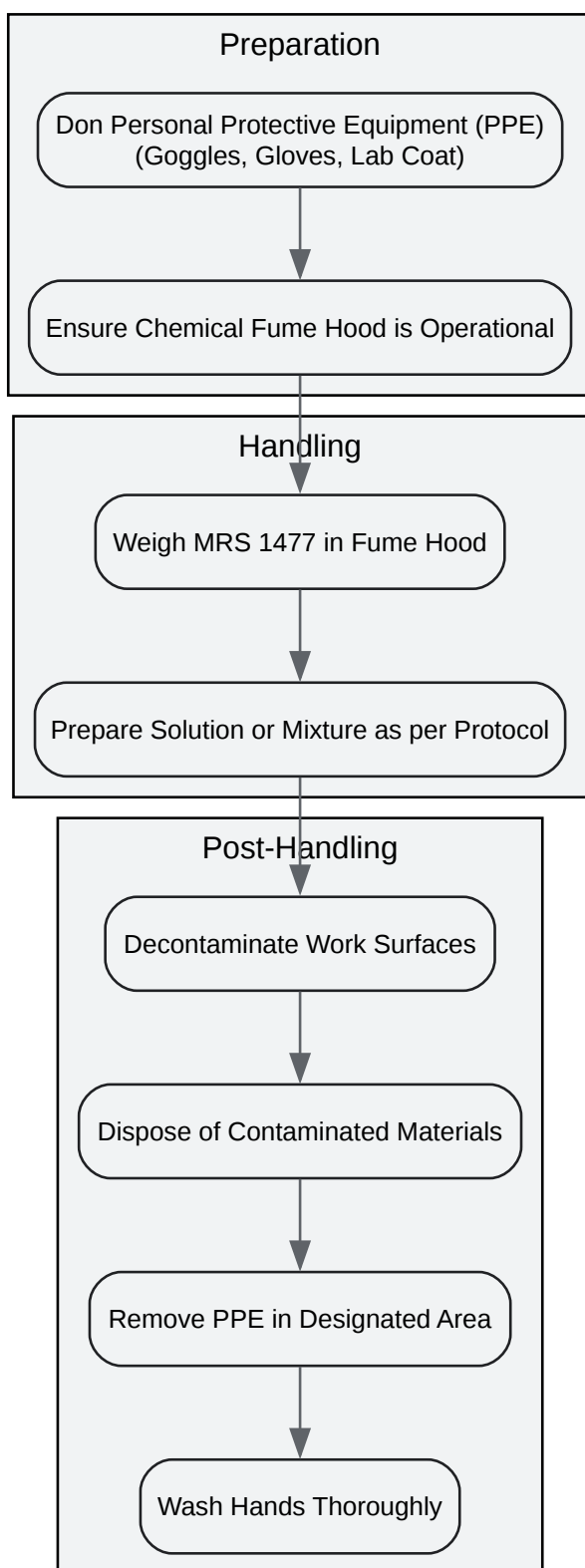
## Disposal Plan

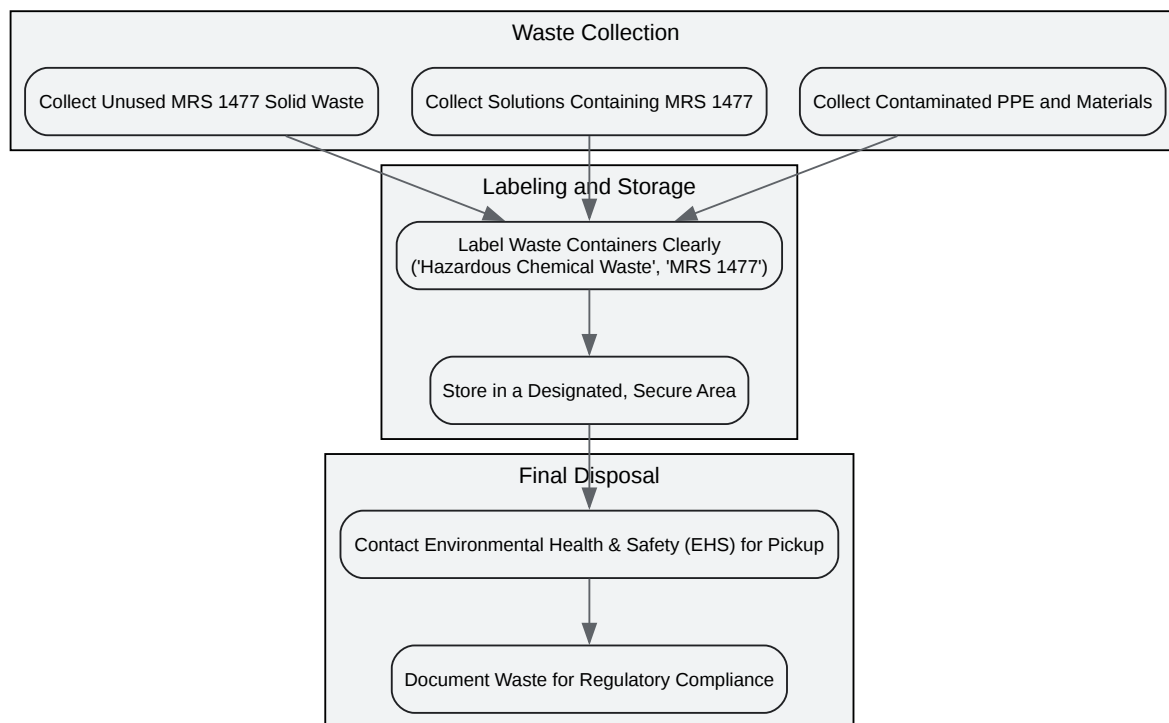
Dispose of **MRS 1477** and any contaminated materials in accordance with all applicable federal, state, and local regulations.

- **Unused Product:** Dispose of as hazardous chemical waste. Do not allow it to enter drains or waterways.
- **Contaminated Materials:** Any materials that have come into contact with **MRS 1477** (e.g., gloves, absorbent pads, containers) should be treated as hazardous waste and disposed of accordingly.

## Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling and disposing of **MRS 1477**.





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